

Application Notes and Protocols for In Vivo Administration of ML267

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Compound of Interest

Compound Name: ML267
Cat. No.: B10763852

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Introduction

ML267 is a potent inhibitor of the bacterial enzyme Sfp phosphopantetheinyl transferase (PPTase), demonstrating specific bactericidal activity against Gram-positive bacteria, including methicillin-resistant *Staphylococcus aureus* (MRSA)[1][2][3]. It inhibits Sfp PPTase with an IC₅₀ of 0.29 μM and also shows activity against AcpS-PPTase with an IC₅₀ of 8.1 μM[1]. Due to its targeted mechanism of action against a bacterial enzyme not present in humans, **ML267** presents a promising candidate for the development of new antibacterial agents[3]. Preclinical evaluation in animal models is a critical step in assessing the therapeutic potential of this compound. This document provides detailed protocols and data for the in vivo administration of **ML267** in mice, based on available pharmacokinetic studies.

Data Presentation

The following tables summarize the pharmacokinetic properties of **ML267** administered to male CD1 mice[2].

Table 1: In Vivo Pharmacokinetic Parameters of **ML267** in Mice[2]

Parameter	Intravenous (IV) Administration (3 mg/kg)	Intraperitoneal (IP) Administration (30 mg/kg)
Half-life ($t_{1/2}$)	2.0 hours	2.1 hours
Maximum Concentration (C _{max})	1087 ng/mL	2053 ng/mL
Area Under the Curve (AUC _{inf})	1349 hng/mL	10488 hng/mL
Volume of Distribution (V _d)	2.4 L/kg	-
Mean Residence Time (MRT)	1.8 hours	3.3 hours
Bioavailability (%F)	-	78%

Data collected in triplicate over a 24-hour period.

Table 2: ADME Profile of **ML267**[2]

Parameter	Result
Aqueous Solubility (pH 7.4)	1.8 μ M
Caco-2 Permeability (A \rightarrow B)	0.4×10^{-6} cm/s
Caco-2 Permeability (B \rightarrow A)	1.0×10^{-6} cm/s
Human Liver Microsomal Stability ($t_{1/2}$)	> 60 minutes
Mouse Liver Microsomal Stability ($t_{1/2}$)	> 60 minutes
Plasma Protein Binding (Human)	98.9%
Plasma Protein Binding (Mouse)	98.7%
CYP450 Inhibition (3A4)	11.2 μ M (IC ₅₀)
CYP450 Inhibition (2D6)	> 50 μ M (IC ₅₀)

Experimental Protocols

Formulation of ML267 for In Vivo Administration

A stock solution of **ML267** should be prepared for administration. The following formulation has been successfully used in pharmacokinetic studies[2]:

- Vehicle: 5% DMSO and 10% Solutol in sterile water.
- Procedure:
 - Dissolve the required amount of **ML267** in DMSO to create an initial stock.
 - Add Solutol to the DMSO/**ML267** mixture and vortex until fully dissolved.
 - Add sterile water to the desired final volume and mix thoroughly.
 - The final solution should be clear. If precipitation occurs, gentle warming and sonication may be required.

Administration of ML267 to Mice

The following protocols are for intravenous and intraperitoneal administration in male CD1 mice (6-8 weeks of age)[2].

1. Intravenous (IV) Administration

- Dosage: 3 mg/kg
- Procedure:
 - Prepare the **ML267** formulation as described above.
 - Accurately weigh each mouse to determine the precise volume of the dosing solution to be administered.
 - Load the calculated volume into a sterile syringe fitted with an appropriate gauge needle (e.g., 27-30G).
 - Warm the mouse, if necessary, to dilate the lateral tail vein.
 - Securely restrain the mouse and position the tail for injection.

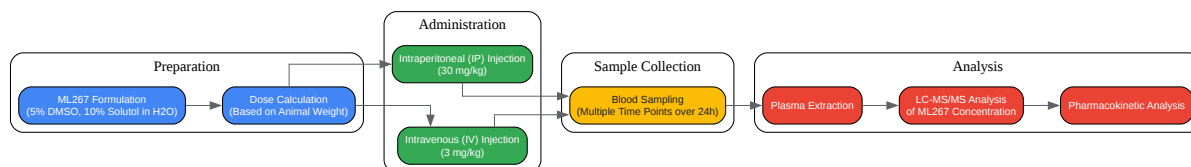
- Carefully insert the needle into the lateral tail vein and slowly inject the **ML267** solution.
- Monitor the animal for any immediate adverse reactions.

2. Intraperitoneal (IP) Administration

- Dosage: 30 mg/kg
- Procedure:
 - Prepare the **ML267** formulation as described above.
 - Accurately weigh each mouse to determine the precise volume of the dosing solution to be administered.
 - Load the calculated volume into a sterile syringe fitted with an appropriate gauge needle (e.g., 25-27G).
 - Properly restrain the mouse, exposing the lower abdominal quadrants.
 - Lift the mouse's hindquarters to allow the abdominal organs to move cranially.
 - Insert the needle into either the left or right lower abdominal quadrant, avoiding the midline to prevent bladder or cecum puncture.
 - Inject the **ML267** solution into the peritoneal cavity.
 - Monitor the animal for any signs of distress or discomfort.

Mandatory Visualization

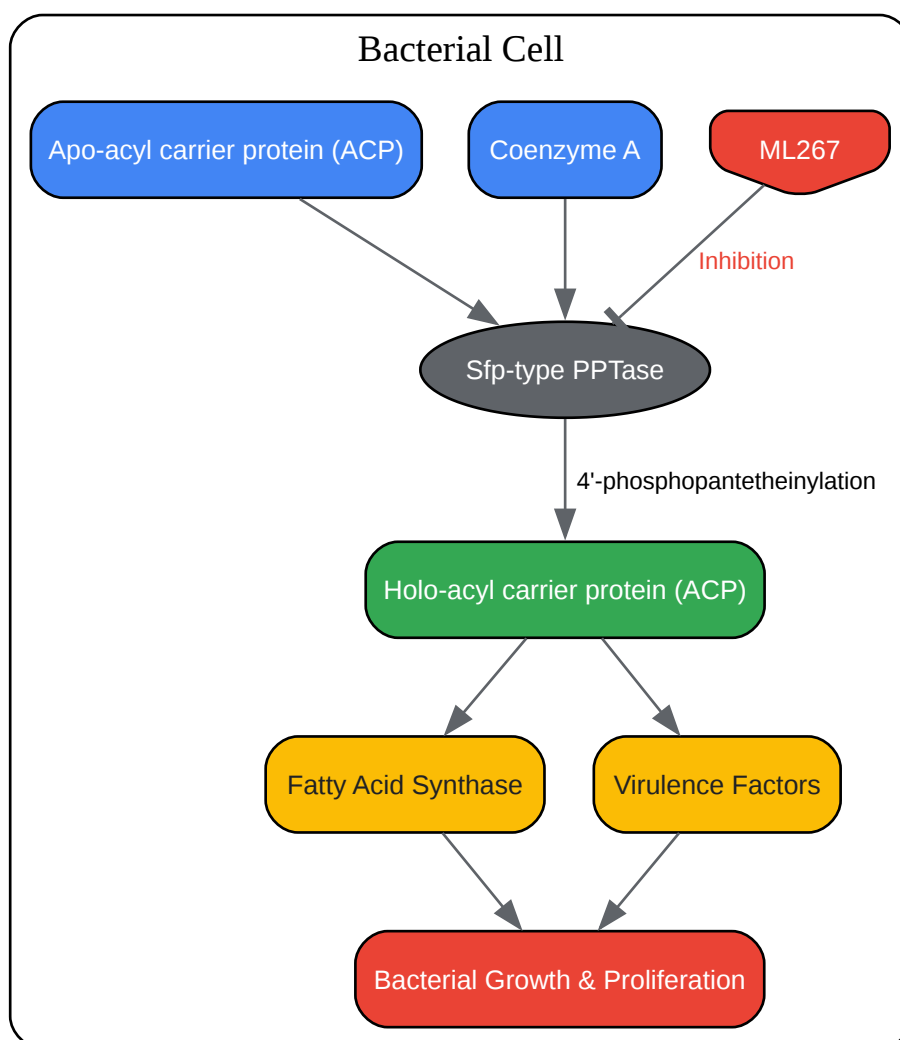
Experimental Workflow for In Vivo Pharmacokinetic Study of ML267



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Caption: Workflow for in vivo pharmacokinetic assessment of **ML267**.

Signaling Pathway (Hypothesized Bacterial Target)



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Caption: **ML267** inhibits Sfp-type PPTase in bacteria.

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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [2. Discovery of ML 267 as a Novel Inhibitor of Pathogenic Sfp phosphopantetheinyl transferase \(PPTase\) - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](#)
- [3. 4-\(3-Chloro-5-\(trifluoromethyl\)pyridin-2-yl\)-N-\(4-methoxypyridin-2-yl\)piperazine-1-carbothioamide \(ML267\), a potent inhibitor of bacterial phosphopantetheinyl transferase that attenuates secondary metabolism and thwarts bacterial growth - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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